

2-Aminocyclohexanol CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminocyclohexanol

Cat. No.: B3021766

[Get Quote](#)

An In-depth Technical Guide to 2-Aminocyclohexanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-aminocyclohexanol**, a pivotal chiral building block in organic synthesis and pharmaceutical development. The document details its chemical identity, physicochemical properties, synthesis protocols, and its role in biological pathways, offering valuable insights for professionals in research and drug discovery.

Chemical Identity and Molecular Structure

2-Aminocyclohexanol is a cyclic organic compound featuring both an amino and a hydroxyl functional group on a cyclohexane ring. Its chemical structure allows for the existence of several stereoisomers, each with unique properties and applications. The general molecular formula for **2-aminocyclohexanol** is $C_6H_{13}NO$.

The different isomers and their corresponding Chemical Abstracts Service (CAS) numbers are crucial for specific applications, particularly in asymmetric synthesis where stereochemistry is critical.

Compound Name	Isomerism	CAS Number	Molecular Formula
2-Aminocyclohexanol	Mixture of cis and trans isomers	6850-38-0	C ₆ H ₁₃ NO
cis-2-Aminocyclohexanol	cis isomer	931-15-7	C ₆ H ₁₃ NO
(1R,2S)-2-Aminocyclohexanol	cis isomer	931-15-7	C ₆ H ₁₃ NO
(1S,2R)-2-Aminocyclohexanol	cis isomer	108267-20-5	C ₆ H ₁₃ NO
trans-2-Aminocyclohexanol	trans isomer	6982-39-4	C ₆ H ₁₃ NO
(1R,2R)-2-Aminocyclohexanol	trans isomer	931-16-8	C ₆ H ₁₃ NO
trans-2-Aminocyclohexanol hydrochloride	trans isomer, hydrochloride salt	5456-63-3	C ₆ H ₁₄ ClNO
(1R,2R)-trans-2-Aminocyclohexanol hydrochloride	trans isomer, hydrochloride salt	13374-31-7	C ₆ H ₁₄ ClNO

Physicochemical Properties

The physical and chemical properties of **2-aminocyclohexanol** can vary depending on its isomeric form. The data presented below is a compilation for different isomers.

Property	Value	Isomer/Notes
Molecular Weight	115.17 g/mol	For the free base
151.63 g/mol	For the hydrochloride salt	
Appearance	White to light orange/yellow powder or crystal[1]	General
Melting Point	72-73 °C[2]	cis-isomer
172-175 °C[3]	trans-hydrochloride salt	
Boiling Point	201 °C[2]	General
Flash Point	75 °C[2]	General
Density	1.037 g/cm ³ [2]	General
Solubility	Soluble in water and various organic solvents[2]	General
pKa	14.94 ± 0.40 (Predicted)[4][5]	General

Experimental Protocols

Detailed methodologies for the synthesis and resolution of **2-aminocyclohexanol** are critical for its application in research and development.

This protocol describes the synthesis of racemic trans-**2-aminocyclohexanol** from cyclohexene oxide.[6]

Materials:

- Cyclohexene oxide (98.1 g, 1 mol)
- 28% aqueous ammonia solution (608.2 g, 10 mol)
- 1 L-volume autoclave equipped with a stirrer
- Filtration apparatus

Procedure:

- Charge the 1 L autoclave with cyclohexene oxide and the aqueous ammonia solution.
- Stir the mixture at a temperature of 60 to 65°C for 4 hours.
- After the reaction period, cool the mixture to room temperature.
- A crystalline precipitate, 2-(2-hydroxycyclohexyl)aminocyclohexanol, will form. Remove this by-product by filtration.
- The filtrate contains the desired product. Remove the excess ammonia from the filtrate.
- Further processing and purification, such as recrystallization, can be performed to obtain pure trans-**2-aminocyclohexanol**.

This method details the synthesis of **2-aminocyclohexanol** by the ring-opening of 1,2-epoxycyclohexane with ammonia.^{[1][7]}

Materials:

- 1,2-Epoxycyclohexane (50.0 g)
- Ammonia water (214.3 g)
- 500 mL three-necked flask
- Water bath
- Stirring apparatus

Procedure:

- Add the ammonia water to the 500 mL three-necked flask.
- Begin stirring and heat the flask in a water bath until the internal temperature reaches approximately 50°C.
- Slowly add the 1,2-epoxycyclohexane dropwise into the reaction flask.

- After the addition is complete, maintain the reaction at a constant temperature for 12 hours.
- Upon completion, process the crude product.
- Purify the crude product by recrystallization to obtain **2-aminocyclohexanol**. This method has been reported to yield a product with 90% purity.^[7]

This protocol outlines an efficient method for the resolution of racemic **2-aminocyclohexanol** derivatives using chiral mandelic acid to yield both enantiomers with high enantiomeric excess.^[8]

Materials:

- Racemic trans-2-(N-benzyl)amino-1-cyclohexanol
- (R)-Mandelic acid
- (S)-Mandelic acid
- Appropriate solvents for crystallization and washing
- Hydrogenation apparatus (for debenzylation)

Procedure:

- **Diastereomeric Salt Formation (R):** React the racemic trans-2-(N-benzyl)amino-1-cyclohexanol with (R)-mandelic acid to form diastereomeric salts.
- **Crystallization and Separation:** Selectively crystallize one diastereomer. The differing solubilities of the diastereomeric salts allow for their separation by filtration.
- **Liberation of Enantiomer 1:** Treat the isolated diastereomeric salt with a base to liberate the enantiomerically enriched amino alcohol and recover the (R)-mandelic acid.
- **Diastereomeric Salt Formation (S):** Use the mother liquor from the first crystallization, which is now enriched in the other enantiomer, and react it with (S)-mandelic acid.
- **Crystallization and Separation:** Isolate the second diastereomeric salt by crystallization.

- Liberation of Enantiomer 2: Treat the second salt with a base to obtain the other enantiomer of the amino alcohol and recover the (S)-mandelic acid.
- Debenzylolation: Remove the N-benzyl protecting group from the separated enantiopure amino alcohols via hydrogenation to yield the final enantiopure trans-**2-aminocyclohexanol**.

Applications and Biological Significance

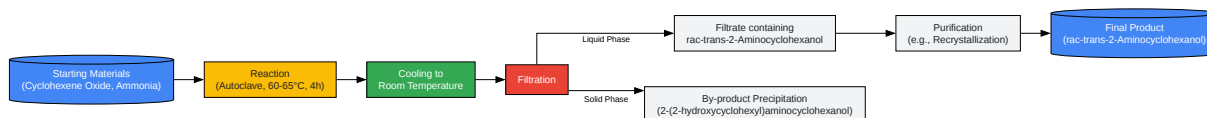
2-Aminocyclohexanol and its derivatives are important intermediates in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.[2] They are widely used as chiral auxiliaries and building blocks in asymmetric synthesis.[7]

The structural motif of **2-aminocyclohexanol** is present in many bioactive molecules and approved drugs.[7] Its derivatives have been investigated for potential therapeutic applications.

- Neurodegenerative Diseases: Derivatives of cis-**2-aminocyclohexanol** have been explored for their potential to modulate neurotransmitter activity, which could be beneficial in treating conditions like Alzheimer's and Parkinson's disease.[9]
- Enzyme Inhibition: Certain derivatives of (1R,2S)-**2-aminocyclohexanol** have been shown to influence pathways regulated by the tyrosine-protein kinase SYK, which is involved in immune response signaling.[9] This suggests potential applications in inflammatory diseases and other conditions where SYK plays a role.

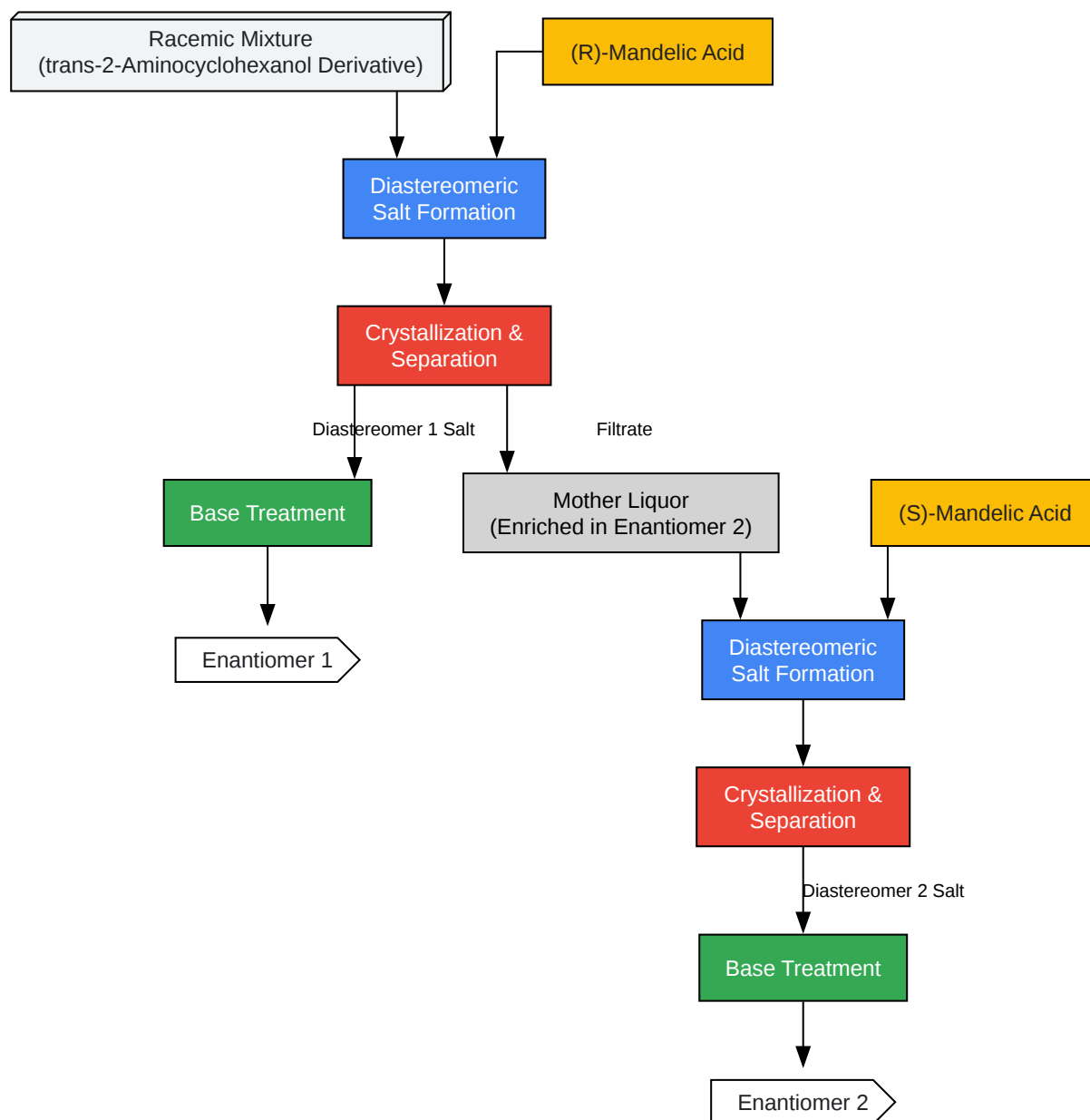
Visualized Workflows and Pathways

The following diagrams illustrate key processes related to **2-aminocyclohexanol**.



[Click to download full resolution via product page](#)

Figure 1: General workflow for the synthesis of racemic trans-2-aminocyclohexanol.



[Click to download full resolution via product page](#)

Figure 2: Logical workflow for the chiral resolution of **2-aminocyclohexanol** derivatives.

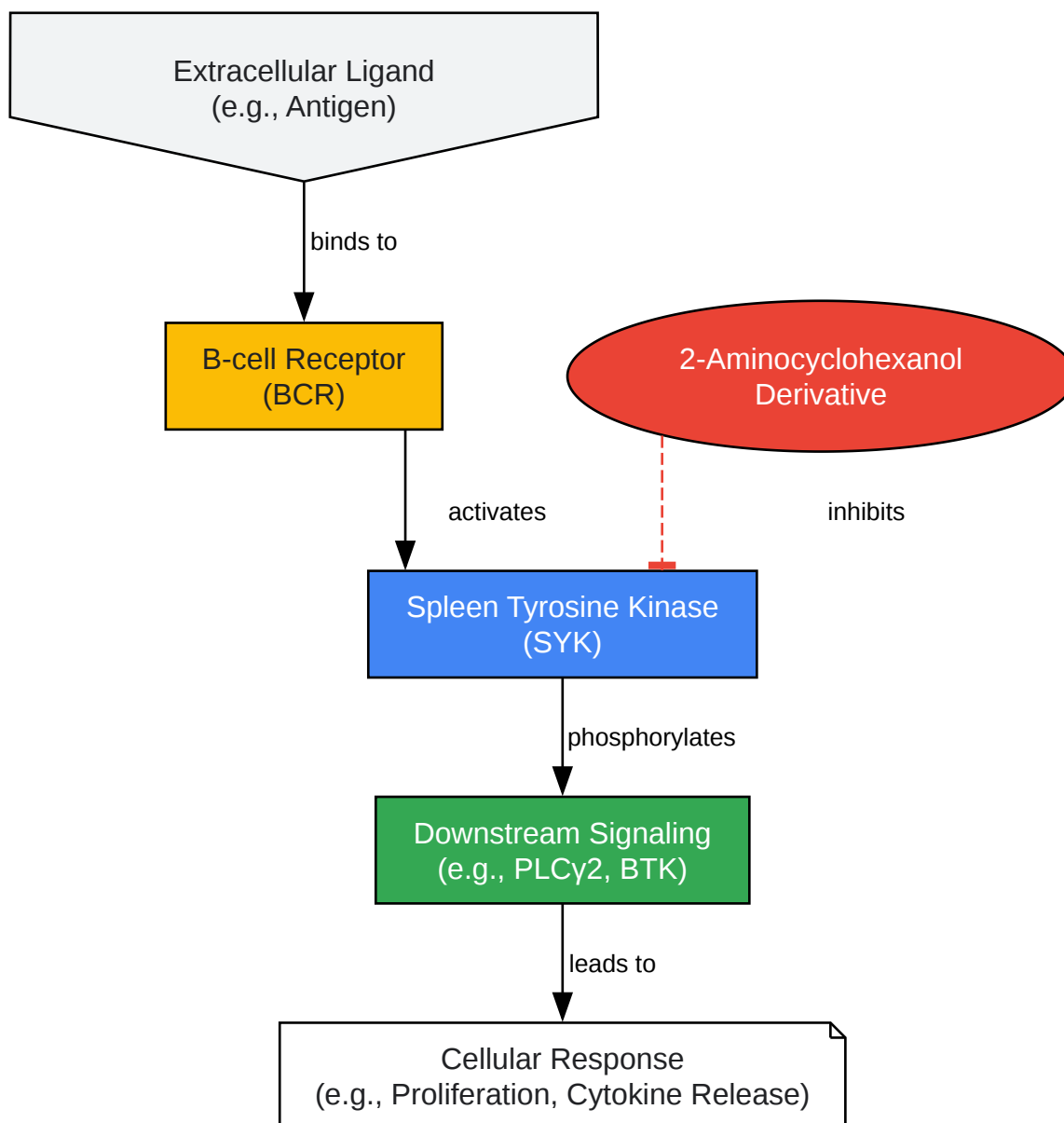
[Click to download full resolution via product page](#)

Figure 3: Potential signaling pathway modulation by **2-aminocyclohexanol** derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Aminocyclohexanol | 6850-38-0 [chemicalbook.com]
- 2. Cas 931-15-7, 2-AMINO-CYCLOHEXANOL | lookchem [lookchem.com]
- 3. 2-Aminocyclohexanol [chembk.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Page loading... [wap.guidechem.com]
- 6. EP2168943A1 - Method for producing optically active trans-2-aminocyclohexanol and intermediate of optically active trans-2-aminocyclohexanol - Google Patents [patents.google.com]
- 7. Page loading... [wap.guidechem.com]
- 8. Resolution of racemic 2-aminocyclohexanol derivatives and their application as ligands in asymmetric catalysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Buy (1R,2S)-2-aminocyclohexanol | 931-15-7 [smolecule.com]
- To cite this document: BenchChem. [2-Aminocyclohexanol CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3021766#2-aminocyclohexanol-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com